

Comparative Analysis of Psilocin's Cross-Reactivity with Serotonin Receptors

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Compound of Interest

Compound Name: FG-5893

Cat. No.: B1672657

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Disclaimer: Information regarding the specific compound "**FG-5893**" is not available in the public domain. Therefore, this guide utilizes Psilocin (4-hydroxy-N,N-dimethyltryptamine), a well-characterized serotonergic compound, as a representative example to illustrate the principles of assessing cross-reactivity with serotonin (5-HT) receptors. The experimental data and protocols presented are based on established methodologies for characterizing compounds acting on the serotonin system.

This guide provides a comparative analysis of Psilocin's binding affinity and functional activity across various serotonin receptor subtypes. The data is intended for researchers, scientists, and drug development professionals to understand the cross-reactivity profile of a prototypical serotonergic agent.

Quantitative Comparison of Receptor Binding and Functional Activity

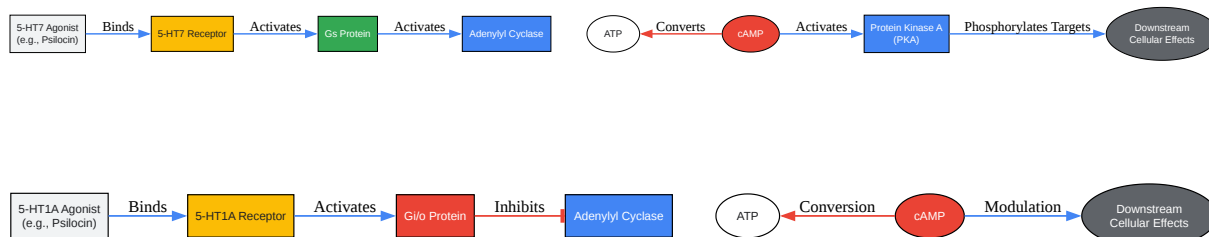
The following table summarizes the binding affinities (K_i) and functional potencies (EC_{50}/IC_{50}) of Psilocin at several key human serotonin receptor subtypes. Lower K_i values indicate higher binding affinity, while lower EC_{50}/IC_{50} values indicate greater functional potency.

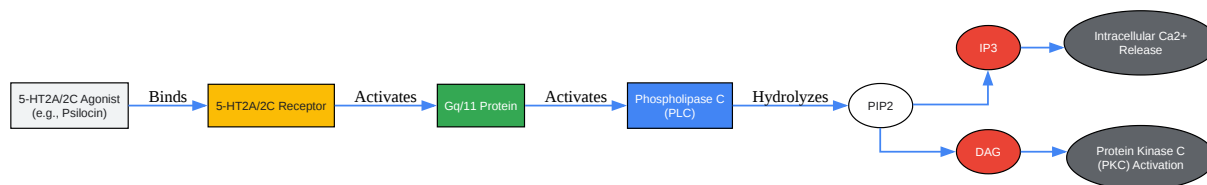
Receptor Subtype	Binding Affinity (Ki, nM)	Functional Assay Type	Potency (EC50/IC50, nM)	G-Protein Coupling	Primary Signaling Pathway
5-HT1A	High Affinity	cAMP Inhibition	Potent Agonist	Gi/o	Inhibition of Adenylyl Cyclase
5-HT2A	High Affinity	Phosphoinositide (IP) Hydrolysis / Calcium Mobilization	Potent Agonist	Gq/11	Activation of Phospholipase C
5-HT2B	Moderate Affinity	Phosphoinositide (IP) Hydrolysis / Calcium Mobilization	Agonist	Gq/11	Activation of Phospholipase C
5-HT2C	High Affinity	Phosphoinositide (IP) Hydrolysis / Calcium Mobilization	Potent Agonist	Gq/11	Activation of Phospholipase C
5-HT7	Moderate Affinity	cAMP Accumulation	Agonist	Gs	Activation of Adenylyl Cyclase

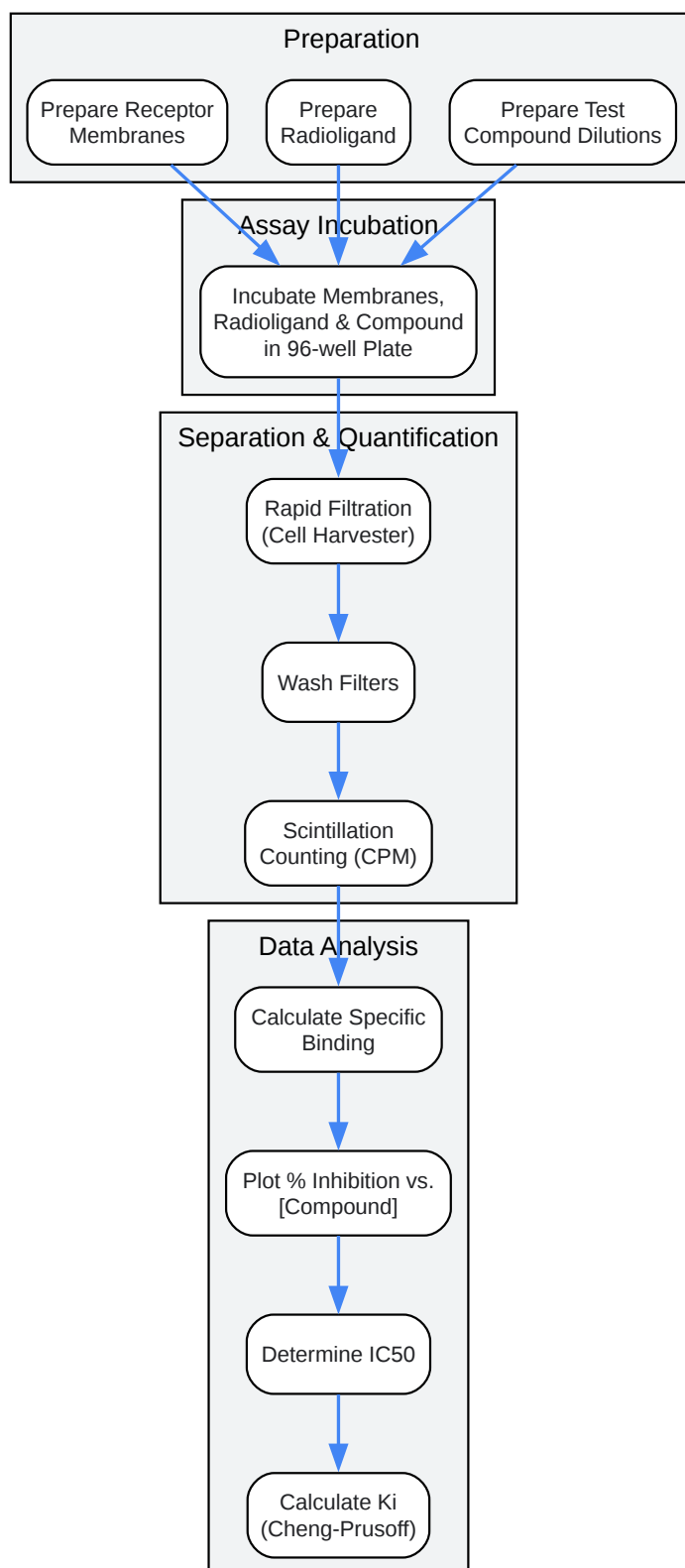
Note: Specific quantitative values for Psilocin can vary between studies depending on the experimental conditions. The affinities and potencies are presented qualitatively based on available literature.

Signaling Pathways of Key Serotonin Receptors

The following diagrams illustrate the primary signaling cascades initiated by the activation of G-protein coupled serotonin receptors.







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